

Adjusting (5R)-Dinoprost tromethamine dosage based on animal weight

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Compound of Interest

Compound Name: (5R)-Dinoprost tromethamine

Cat. No.: B145238

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Technical Support Center: (5R)-Dinoprost Tromethamine

This technical support guide provides researchers, scientists, and drug development professionals with comprehensive information on adjusting the dosage of **(5R)-Dinoprost tromethamine** based on animal weight. It includes frequently asked questions, detailed experimental protocols, troubleshooting advice, and visual diagrams to support your experimental design and execution.

Frequently Asked Questions (FAQs)

Q1: What is **(5R)-Dinoprost tromethamine** and what is its primary mechanism of action?

A1: **(5R)-Dinoprost tromethamine**, also known as Dinoprost tromethamine or Prostaglandin F2 α (PGF2 α) tromethamine salt, is a synthetic analog of the naturally occurring prostaglandin F2 α .^{[1][2]} Its primary mechanism of action involves binding to specific prostaglandin receptors on the surface of smooth muscle cells, particularly in the reproductive tract.^{[1][2]} This binding activates intracellular signaling pathways that lead to an increase in intracellular calcium levels, causing smooth muscle contraction.^[2] It also plays a critical role in luteolysis, which is the regression of the corpus luteum in the ovary.^[1]

Q2: How is the dosage of **(5R)-Dinoprost tromethamine** typically calculated for animal studies?

A2: The dosage is generally calculated based on the animal's body weight, expressed as mg/kg or µg/kg.[3] The total dose is determined by multiplying the animal's weight in kilograms by the recommended dosage.[4] It is crucial to use a calibrated scale for accurate weight measurement and to prepare stock solutions carefully to ensure precise dosing.[5][6]

Q3: What are the common routes of administration for **(5R)-Dinoprost tromethamine** in animal research?

A3: Common routes of administration include intramuscular (IM), subcutaneous (SC), and intravenous (IV) injections.[7][8][9][10] The choice of administration route can affect the absorption rate and bioavailability of the compound and should be selected based on the experimental protocol and the animal model.[8]

Q4: What are the potential side effects of **(5R)-Dinoprost tromethamine** in animals?

A4: Side effects can vary by species and dosage but may include transient discomfort at the injection site, mild fever, and occasional diarrhea.[1] Other reported side effects include increased salivation, urination, restlessness, and changes in heart rate and blood pressure.[11][12] These effects are generally mild and resolve within a short period.[12]

Dosage and Administration Guidelines

The following table summarizes recommended dosages of **(5R)-Dinoprost tromethamine** for various animal species based on available research. It is essential to consult specific experimental protocols and veterinary guidance for your particular study.

Animal Species	Dosage	Route of Administration	Reference
Cattle	25 mg (as a single injection)	Intramuscular (IM) or Subcutaneous (SC)	[7] [8] [10] [13] [14] [15]
Sow (Pig)	10 mg (as a single injection)	Intramuscular (IM)	[7]
Mare (Horse)	5 mg (as a single injection)	Intramuscular (IM) or Subcutaneous (SC)	[7] [9]
Dog	0.1 - 0.25 mg/kg	Subcutaneous (SC) every 12-24 hours	[12]
Cat	0.1 or 0.25 mg/kg	Subcutaneous (SC) every 12-24 hours	[12]
Rat	0.5 - 20.0 mg/kg/day	Subcutaneous (SC), Intravenous (IV), or Oral	[7] [16] [17]
Rabbit	0.5 - 5.0 mg/kg/day	Subcutaneous (SC) or Oral	[17]
Monkey	8 - 15 mg/kg/day	Intravenous (IV) infusion or Oral	[7]

Experimental Protocol: Estrus Synchronization in Bovine Models

This protocol provides a general framework for using **(5R)-Dinoprost tromethamine** to synchronize estrus in cattle for research purposes.

Objective: To induce luteolysis and synchronize estrus in a cohort of non-pregnant, cycling beef or dairy heifers.

Materials:

- **(5R)-Dinoprost tromethamine** sterile solution (e.g., 5 mg/mL)

- Sterile syringes and needles (appropriate gauge for IM or SC injection)
- Animal restraints
- Calibrated animal scale
- Record-keeping materials

Procedure:

- **Animal Selection:** Select healthy, non-pregnant, cycling heifers with a palpable corpus luteum. Confirm the reproductive status through veterinary examination.
- **Weight Measurement:** Accurately weigh each animal to determine the correct dosage calculation, although for cattle, a standard 25 mg dose is often used.^{[7][14][15]}
- **Dosage Calculation and Preparation:** For cattle, a standard single injection of 25 mg is typically administered.^[7] If using a 5 mg/mL solution, this corresponds to a 5 mL injection volume.
- **Administration:**
 - Restrain the animal safely.
 - Administer a single 25 mg dose of **(5R)-Dinoprost tromethamine** via intramuscular (IM) injection in the neck or hindquarters, or via subcutaneous (SC) injection in the neck or ischio-rectal fossa.^{[7][8][10]}
- **Estrus Detection:**
 - Observe the animals for signs of estrus (e.g., standing to be mounted, restlessness, clear mucus discharge) starting 24 hours post-injection.
 - Estrus is expected to occur 1 to 5 days after injection in animals with a functional corpus luteum.^{[15][18]}
- **Breeding/Insemination:**

- For studies involving breeding, artificial insemination can be performed at a fixed time, typically around 80 hours after the second of two injections given 10-12 days apart, or at the time of detected estrus.[\[15\]](#)[\[18\]](#)
- Data Collection: Record the time of injection, dosage administered, and the timing and signs of estrus for each animal.

Troubleshooting Guide

Q: I administered the recommended dose, but the animal is not showing the expected signs of estrus. What could be the issue?

A:

- Corpus Luteum Status: **(5R)-Dinoprost tromethamine** is only effective in animals with a mature corpus luteum.[\[18\]](#) If the injection was given too early or late in the estrous cycle, it may not induce luteolysis.
- Incorrect Dosage or Administration: Double-check your dosage calculations and ensure the full dose was administered correctly into the muscle or subcutaneous tissue.
- Animal Health: Underlying health issues can sometimes interfere with the response to hormonal treatments.

Q: The animal is exhibiting excessive side effects like severe diarrhea or respiratory distress. What should I do?

A:

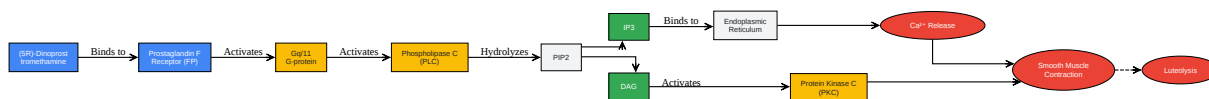
- Monitor Closely: While mild side effects are common, severe reactions are rare.[\[11\]](#) Monitor the animal's vital signs.
- Veterinary Consultation: If side effects are severe or persistent, seek immediate veterinary consultation. Supportive care may be necessary.
- Dosage Review: In future experiments, consider if a lower dose might be effective for your specific animal model and research objectives, though established protocols should be followed.

Q: There is significant swelling and inflammation at the injection site. How can I manage this?

A:

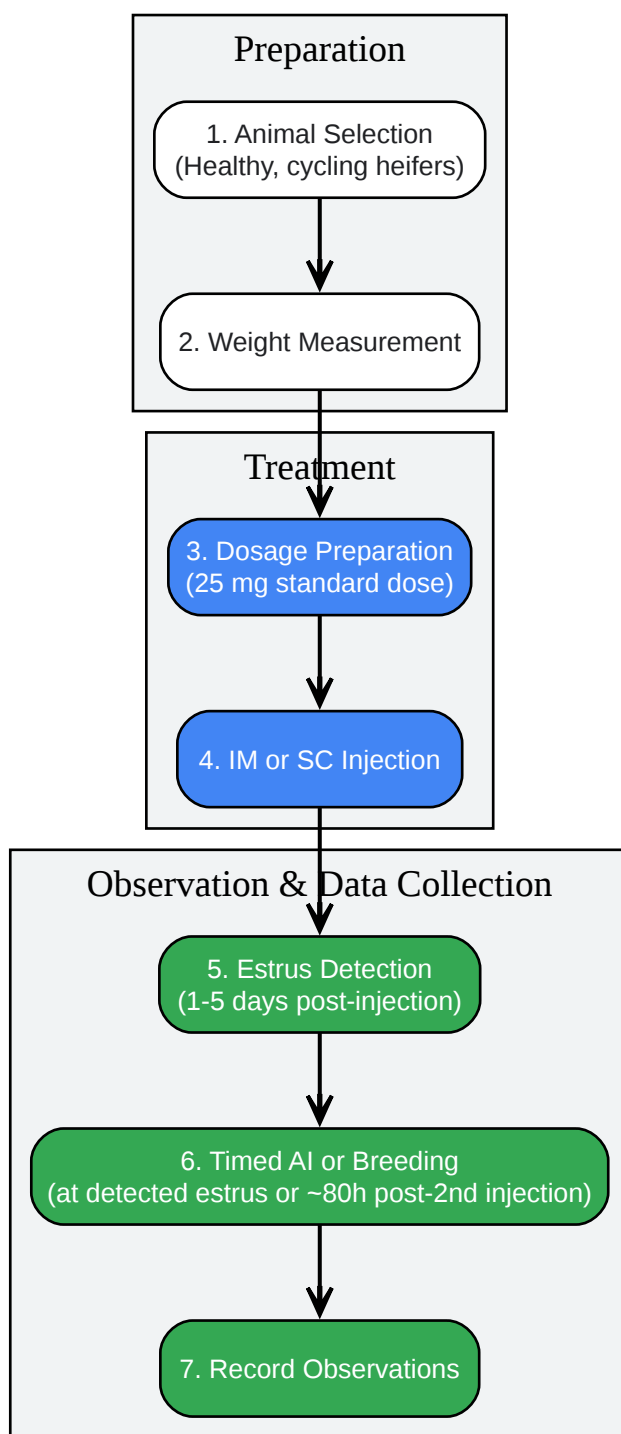
- Monitor for Infection: Keep the injection site clean and monitor for signs of abscess formation.[\[11\]](#)
- Proper Technique: Ensure you are using sterile needles and proper injection techniques to minimize local reactions. Rotate injection sites if multiple doses are required.
- Veterinary Advice: If the swelling is severe or does not resolve, consult a veterinarian.

Visual Diagrams



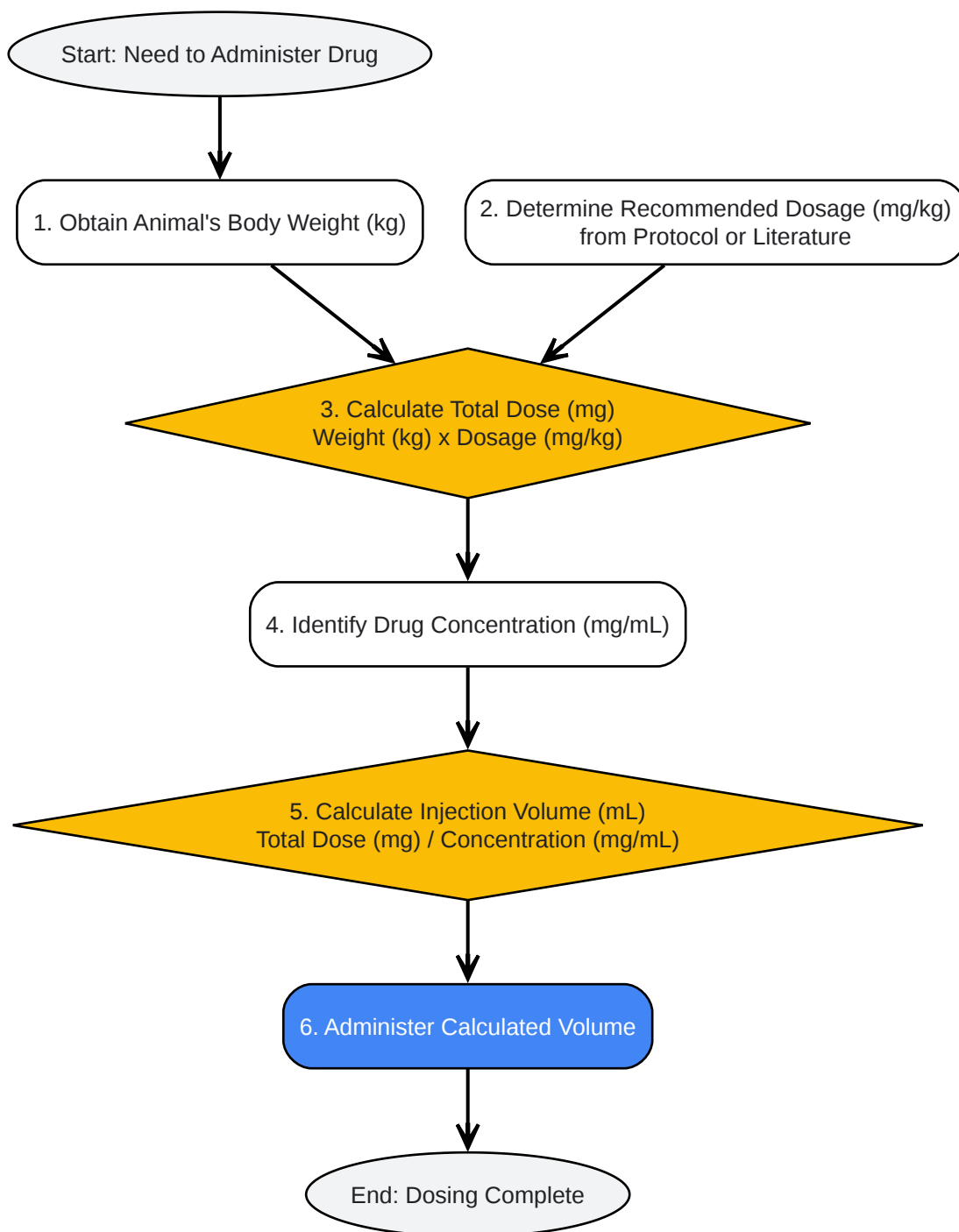
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Caption: Signaling pathway of **(5R)-Dinoprost tromethamine**.



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Caption: Experimental workflow for estrus synchronization.



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Caption: Logical steps for dosage calculation.

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